

Experimental Parameters for Ansofaxine Hydrochloride in CT26 Model

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Compound Focus: Ansofaxine hydrochloride

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Parameter	Specification
Mouse Model	Female, wild-type Balb/c mice (6-8 weeks old) [1]
Cell Line	Mouse colon carcinoma CT26 [1]
Tumor Inoculation	Subcutaneous implantation [1]
Ansofaxine Hydrochloride Treatment	Oral administration (Dosage not specified in abstract) [1] [2]
Combination Agent	Anti-TNFR2 (clone TR75-54.7) [1]
Primary Assessment	Tumor volume measurement [1]
Immune Profiling	Flow cytometry for immune cell subtypes [1]
Neurotransmitter Analysis	ELISA for DA, NE, and 5-HT levels [1]

Detailed Experimental Protocol

Mouse Model and Cell Culture

- **Animals:** House female Balb/c mice under specific pathogen-free (SPF) conditions. The study obtained ethical approval from the Institutional Animal Care and Use Committee (IACUC) [1].
- **Cell Line:** Culture CT26 mouse colon cancer cells in **RPMI-1640 complete medium** supplemented with 10% fetal bovine serum (FBS), penicillin (100 U/mL), and streptomycin (100 µg/mL) at 37°C under 5% CO₂ [1].

Tumor Inoculation

- Subcutaneously transplant CT26 cells into the right flank of mice to establish the syngeneic tumor-bearing model [1]. While the exact cell number for inoculation was not specified in the abstract, other protocols using CT26 suggest a range of **3×10⁵ cells** [3].

Treatment Protocol

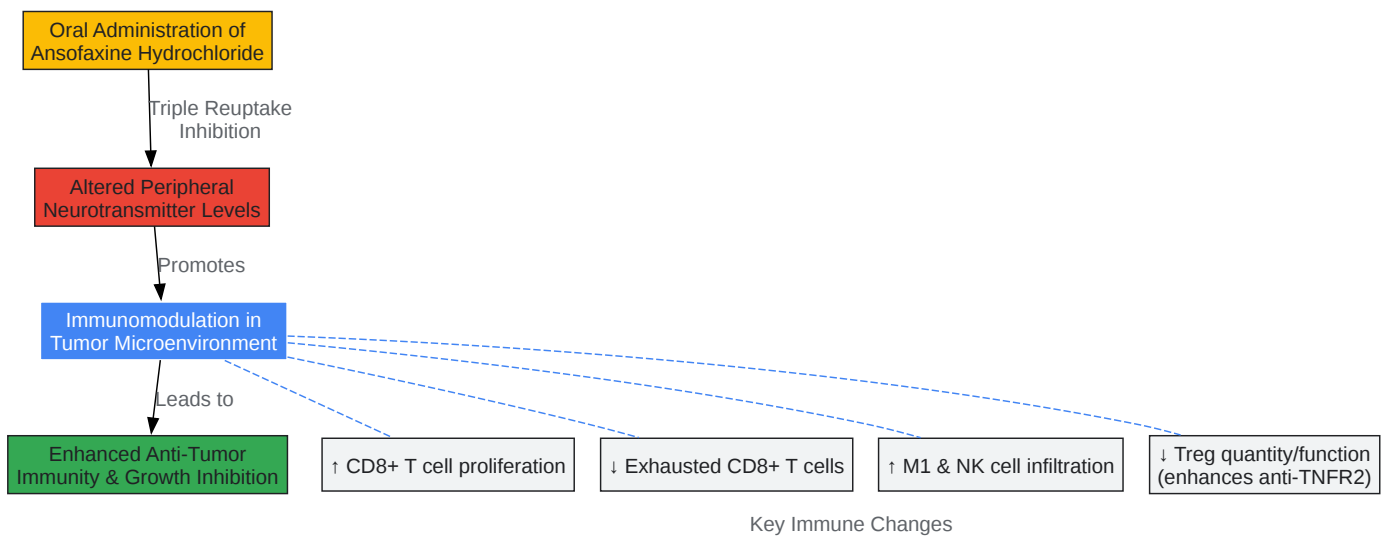
- **Ansofaxine Hydrochloride Administration:** Administer **ansofaxine hydrochloride** orally. The specific dosage used in the effective study was not detailed in the abstract [1].
- **Anti-TNFR2 Administration:** The anti-TNFR2 antibody (clone TR75-54.7) is used as a combination therapy. Dosing details are not provided [1].
- **Treatment Schedule:** The exact initiation time and duration of treatment relative to tumor inoculation are not specified.

Assessment of Antitumor Effects

- **Tumor Growth:** Monitor and measure tumor volume regularly using calipers [1].
- **Immune Cell Profiling:** At endpoint, analyze the tumor microenvironment and spleen using flow cytometry. Key populations to examine include:
 - **CD8+ T cells** and exhausted CD8+ T cells [1]
 - **CD4+ T cells** [1]
 - **Regulatory T cells (Tregs)**, particularly TNFR2+ Tregs [1] [4]
 - **NK cells** [1]
 - **M1 macrophages** [1]
- **Neurotransmitter Analysis:** Collect blood samples and measure peripheral levels of **dopamine (DA)**, **norepinephrine (NE)**, and **5-hydroxytryptamine (5-HT)** using commercial ELISA kits [1].

Mechanism of Action & Workflow

The experimental data revealed that **ansofaxine hydrochloride**, a triple reuptake inhibitor, exerts its antitumor effects by modulating neurotransmitter levels and the immune microenvironment [1]. The proposed mechanism and experimental workflow are illustrated below.



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Key Findings and Application Notes

- **Synergistic Combination Therapy:** The study found that the combination of **ansofaxine hydrochloride** and an anti-TNFR2 antibody produced significantly enhanced antitumor activity and long-term tumor control. This was attributed to the recovery of CD8+ T cell function coupled with a reduction in tumor-infiltrating Tregs [1].
- **Proposed Mechanism:** The antitumor effect is linked to enhanced peripheral dopamine levels, which promotes CD8+ T cell proliferation and activity. Concurrently, **ansofaxine hydrochloride** reduces the

proportion of exhausted CD8+ T cells and increases the infiltration of anti-tumor immune cells like M1 macrophages and NK cells [1].

- **Comparison with Other Models:** The CT26 model is characterized as a "hot" tumor with significant immune cell infiltration, which may make it more responsive to immunomodulatory therapies compared to other models like Colon 26 [3]. This is a critical consideration when designing your study.
- **Reagent Specifications:**
 - **Ansofaxine Hydrochloride (LY03005):** Sourced from MedChemExpress [1].
 - **Anti-TNFR2 antibody (clone TR75-54.7):** Purchased from BioXCell [1].
 - **ELISA Kits:** Used for serotonin, dopamine, and norepinephrine measurement from Elabscience Biotechnology [1].

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References

1. Ansofaxine hydrochloride inhibits tumor growth and enhances ... [pmc.ncbi.nlm.nih.gov]
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